Application Note: Comprehensive Characterization of D-Alanine Isopropyl Ester Hydrochloride

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Compound of Interest	
Compound Name:	*D-Alanine isopropyl ester hcl*
CAS No.:	*39613-92-8; 62062-65-1*
Cat. No.:	*B2420351*

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Introduction & Scope

D-Alanine isopropyl ester hydrochloride (CAS: 39613-92-8) is a critical chiral building block utilized in the synthesis of peptidomimetics and nucleotide prodrugs (e.g., Sofosbuvir analogs). [1] As a D-amino acid derivative, its enantiomeric purity is a Critical Quality Attribute (CQA), as the presence of the L-isomer can drastically alter the pharmacological profile of the final drug substance.

This guide provides a validated analytical framework for the complete characterization of this molecule. Unlike standard amino acid analysis, the presence of the isopropyl ester group introduces susceptibility to hydrolysis, while the hydrochloride salt form necessitates specific handling to prevent hygroscopic degradation.

Key Analytical Challenges

- Lack of Chromophore: The molecule lacks aromatic rings, making standard UV detection (254 nm) ineffective.

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- Chiral Integrity: Separation of the D-enantiomer from the L-impurity requires specialized chiral selectors.[1]
- Ester Instability: The ester bond is labile in basic aqueous conditions, requiring strict pH control during preparation.

Structural Confirmation (Identity)[1][2]

Nuclear Magnetic Resonance (NMR)

The structure is confirmed via

H and

C NMR.[1] The isopropyl group provides a distinct septet splitting pattern, while the hydrochloride salt induces a downfield shift in the amine protons.[1]

Solvent: DMSO-

(Preferred over

to prevent ester hydrolysis and observe exchangeable protons).[1]

Table 1:

H NMR Peak Assignments (400 MHz, DMSO-

)

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Position	Shift (ppm)	Multiplicity	Integration	Assignment Logic
	8.60 – 8.80	Broad Singlet	3H	Ammonium protons (deshielded by Cl salt).[1]
CH (Isopropyl)	4.95 – 5.05	Septet (Hz)	1H	Characteristic methine of the isopropyl ester. [1]
-CH	3.95 – 4.05	Quartet	1H	Alpha-proton coupled to the methyl group.[1]
-CH	1.40 – 1.45	Doublet	3H	Alanine methyl side chain.[1]
CH (Isopropyl)	1.20 – 1.25	Doublet (Hz)	6H	Gem-dimethyl groups of the isopropyl ester. [1]

Infrared Spectroscopy (FTIR)

- Ester Carbonyl ( ): Strong band at 1735–1750 cm .[1]
- Amine Salt ( ): Broad, multiple bands between 2600–3100 cm (N-H stretching in amine salts).[1]
- C-O Stretch: 1200–1250 cm

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.[1]

Chiral Purity Determination (The "Hero" Protocol)[1]

The separation of D-Alanine isopropyl ester from its L-enantiomer is the most critical assay.[1] We utilize a Crown Ether based stationary phase, which forms a host-guest complex specifically with the ammonium group of the amino acid.

Method Principle

The chiral selector (Crown Ether) forms a reversible inclusion complex with the primary ammonium ion (

).[1] The stability of this complex differs between the D- and L-enantiomers due to steric hindrance from the chiral crown structure.[1]

Chromatographic Conditions

- Column: Daicel CROWNPAK CR-I(+) (150 mm × 3.0 mm, 5 µm) or equivalent.[1]
- Mobile Phase: Perchloric Acid (pH 1.5 to 2.0).[1]
  - Preparation: Add 16.3 g of 70% Perchloric acid to 1000 mL ultrapure water.[1]
  - Why Acidic? The amine must be fully protonated (

) to bind with the crown ether.[1]
- Flow Rate: 0.4 mL/min.[1]
- Temperature: 25°C (Lower temperatures often improve resolution in crown ether separations).[1]
- Detection: UV at 200–210 nm (Low UV required due to lack of chromophore).[1]
- Injection Volume: 5–10 µL.

Protocol Workflow

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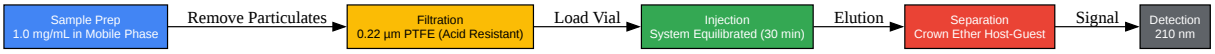

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Figure 1: Workflow for Direct Chiral Analysis using Crown Ether Chromatography.

Acceptance Criteria:

- Resolution (

) between D- and L-isomer: > 2.0.
- L-isomer limit: NMT 0.5% (or per specific specification).

Chemical Purity & Assay (RP-HPLC)

While chiral HPLC determines enantiomeric excess, Reversed-Phase (RP) HPLC is used to quantify chemical impurities (synthesis byproducts, free alanine, isopropanol).

Method Strategy

Due to the weak UV absorbance, an Evaporative Light Scattering Detector (ELSD) or Charged Aerosol Detector (CAD) is recommended for higher sensitivity and linear response.[1] If only UV is available, use 205 nm with a phosphate buffer to minimize background noise.

HPLC Protocol (UV/ELSD)

- Column: C18 (L1) end-capped column (e.g., Zorbax Eclipse Plus C18, 150 x 4.6 mm, 3.5 µm).
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water (Ion-pairing agent improves retention of polar amine).[1]
- Mobile Phase B: 0.1% TFA in Acetonitrile.[1]
- Gradient:

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- 0-2 min: 5% B (Isocratic hold for free Alanine)[1]
- 2-15 min: 5%

  60% B[1]
- 15-20 min: 60% B[1]

- Flow Rate: 1.0 mL/min.[1]
- Sample Diluent: Water:Acetonitrile (90:10).[1] Do not use alkaline buffers.[1]

Counter-ion Quantification (Titration)[1]

Since the molecule is a hydrochloride salt, verifying the stoichiometry (HCl content) is vital to ensure it is not a dihydrochloride or free base mixture.[1]

Argentometric Titration (Chloride Content)

This method quantifies the chloride counter-ion.[1]

- Reagents: 0.1 N Silver Nitrate (

  ), dilute Nitric Acid.
- Apparatus: Potentiometric titrator with a Silver/Sulfide electrode.
- Procedure:
  - Dissolve 150 mg of sample in 50 mL deionized water.
  - Add 1 mL dilute

    .[1]
  - Titrate with 0.1 N

    to the potentiometric endpoint.[1]
- Calculation:

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(Where V = Volume of titrant, N = Normality, W = Weight of sample in g).

Solid-State Stability & Handling[1]

D-Alanine isopropyl ester HCl is hygroscopic.[1] Exposure to moisture leads to:

- Clumping: Physical instability.[1]
- Hydrolysis: Moisture facilitates the hydrolysis of the ester back to D-Alanine and Isopropanol.[1]

Handling Protocol:

- Store at 2-8°C under inert atmosphere (Argon/Nitrogen).
- Equilibrate to room temperature before opening the vial to prevent condensation.[1]
- TGA Analysis: Thermal Gravimetric Analysis should show < 0.5% weight loss up to 100°C. Significant weight loss indicates absorbed water.[1]

Mechanism of Instability[1]

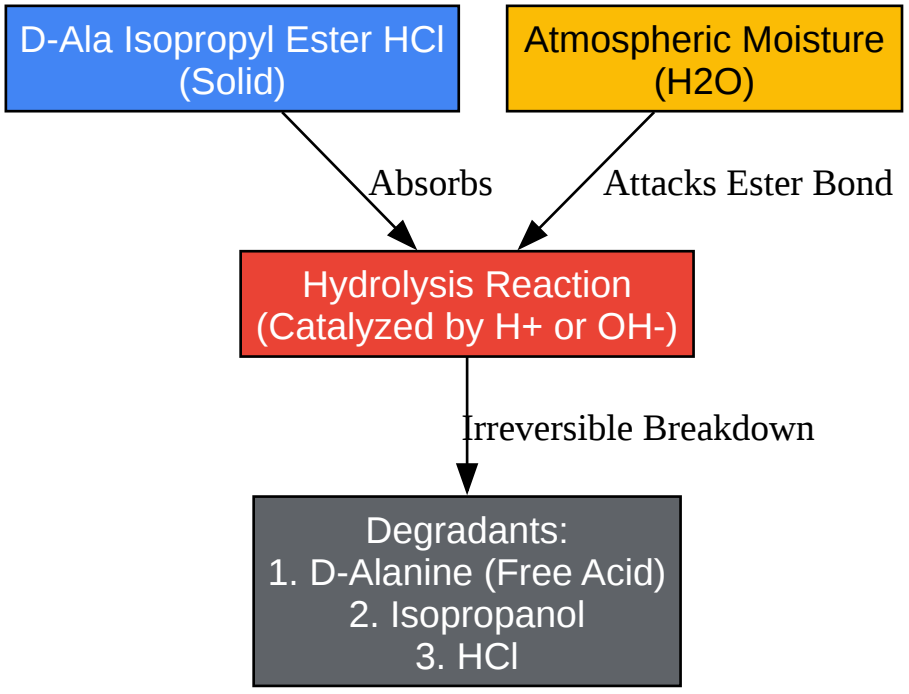

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Figure 2: Hydrolytic degradation pathway triggered by moisture absorption.[1]

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